Technical Guide: Solubility Profile of 2-Iodo-5-methylbenzonitrile

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Compound of Interest

Compound Name:	*2-Iodo-5-methylbenzonitrile*
CAS No.:	*42872-86-6*
Cat. No.:	*B3052621*

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Executive Summary & Chemical Identity

2-Iodo-5-methylbenzonitrile is a halogenated benzonitrile derivative widely utilized as a scaffold in palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira). Its structural combination of a polar nitrile group, a lipophilic methyl group, and a polarizable iodine atom dictates a specific solubility profile that researchers must navigate to optimize reaction yields and purification.

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Property	Data
IUPAC Name	2-Iodo-5-methylbenzonitrile
CAS Number	42872-86-6
Molecular Formula	C_8H_6IN
Molecular Weight	243.05 g/mol
Physical State	Solid (Off-white to pale yellow crystalline powder)
Predicted LogP	~2.7 – 3.0 (Lipophilic)

Physicochemical Solubility Profile

The solubility of **2-Iodo-5-methylbenzonitrile** is governed by the "Like Dissolves Like" principle. The molecule exhibits amphiphilic character but is predominantly lipophilic due to the aryl iodide and methyl moieties.

Solvent Class Compatibility Table

Estimated solubility ranges based on structural analogs (e.g., 2-iodobenzonitrile).

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Solvent Class	Specific Solvent	Solubility Rating	Application Context
Polar Aprotic	DMSO, DMF, DMAc	High (>100 mg/mL)	Preferred for Reactions. Excellent for cross-coupling (Suzuki/Heck) at elevated temperatures.
Chlorinated	DCM, Chloroform	High (>100 mg/mL)	Preferred for Work-up. Ideal for liquid-liquid extraction from aqueous phases.
Esters/Ethers	Ethyl Acetate, THF	Good (50–100 mg/mL)	Standard solvents for chromatography and reaction monitoring.
Polar Protic	Methanol, Ethanol	Moderate (10–30 mg/mL)	Recrystallization. Soluble at reflux; sparingly soluble at RT, making these ideal for purification.
Non-Polar	Hexanes, Heptane	Low (<5 mg/mL)	Anti-solvent. Used to precipitate the compound from concentrated organic solutions.
Aqueous	Water	Insoluble (<0.1 mg/mL)	Immiscible. Forms a biphasic system useful for washing away inorganic salts.

Experimental Protocols

Protocol A: Rapid Solubility Screening (Visual Method)

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Use this protocol to verify solubility before scaling up reactions.

- Preparation: Weigh 10 mg of **2-Iodo-5-methylbenzonitrile** into a 4 mL glass vial.
- Addition: Add 100 µL of the target solvent (initial concentration: 100 mg/mL).
- Observation:
  - Clear Solution: High Solubility.
  - Suspension/Cloudy: Low Solubility.[1] Proceed to step 4.
- Dilution: Add solvent in 100 µL increments, vortexing between additions, until clear or volume reaches 2 mL (<5 mg/mL).
- Thermal Stress: If insoluble at RT, heat to 50°C (water bath) to assess temperature dependence (critical for recrystallization).

Protocol B: Preparation for Suzuki-Miyaura Coupling

Standard dissolution procedure for palladium-catalyzed synthesis.

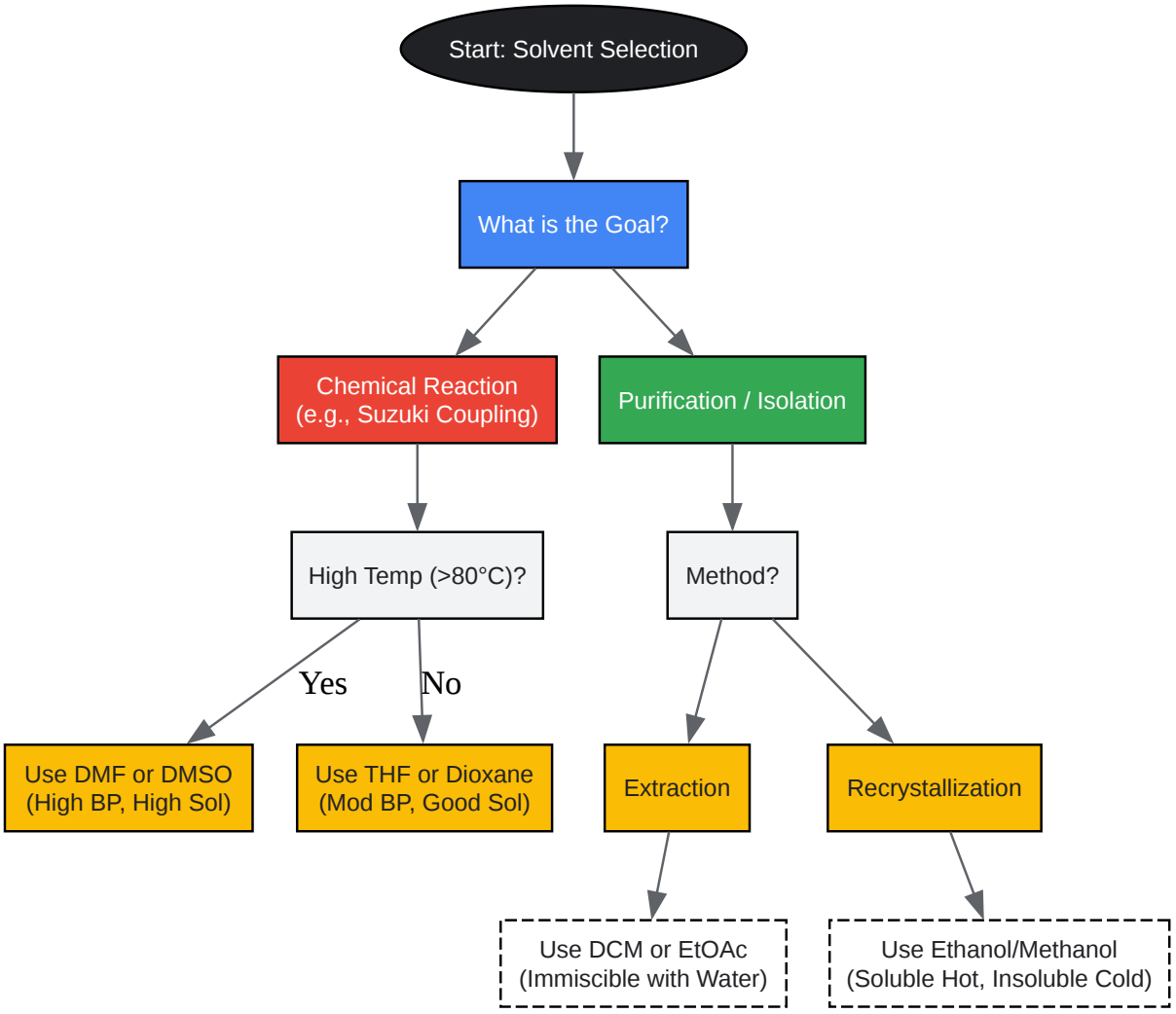
- Solvent Selection: Choose 1,4-Dioxane or DMF (degassed).
- Concentration Target: 0.1 M to 0.5 M.
- Procedure:
  - Charge reaction vessel with **2-Iodo-5-methylbenzonitrile** (1.0 equiv).
  - Add solvent and stir at Room Temperature (RT) for 5 minutes.
  - Note: If using Dioxane/Water mixtures, dissolve the nitrile in Dioxane first before adding the aqueous base to prevent precipitation.

Decision Frameworks & Visualization

Figure 1: Solvent Selection Decision Tree

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This logic flow guides the selection of solvents based on the intended experimental stage (Reaction vs. Purification).



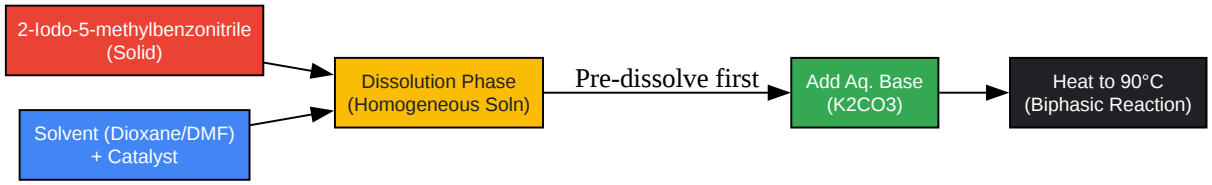
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Caption: Decision matrix for selecting the optimal solvent based on experimental phase (Reaction vs. Work-up).

Figure 2: Suzuki Coupling Workflow

Visualizing the role of solubility in a typical cross-coupling setup.

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Caption: Workflow emphasizing the "Pre-dissolve" step to ensure homogeneity before adding aqueous reagents.

Troubleshooting & Optimization

Common Solubility Issues

- Oiling Out:
  - Symptom:[1][2] During recrystallization, the product forms an oil droplet instead of crystals.
  - Cause: Temperature too high or solvent system too polar.
  - Fix: Add a seed crystal and cool slowly. Use a mixture of Ethanol:Water (9:1).
- Precipitation in Reactions:
  - Symptom:[1][2] Solids form upon adding aqueous base (e.g., K_2CO_3 solution).
  - Fix: Increase the ratio of organic solvent (e.g., Dioxane) or switch to a more polar solvent like DMF which tolerates higher water content.

Safety & Handling (SDS Highlights)

- Hazards: Irritant to eyes, respiratory system, and skin.[1]
- Storage: Keep in a cool, dry place. Light sensitive (iodine bond is photolabile); store in amber vials.
- Disposal: Dispose of as halogenated organic waste.

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References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 676498 (Isomer Analog). Retrieved from [Link](Note: Used for physicochemical property estimation of the class).

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